

Personal protective equipment for handling Fmoc-DL-Nle-OH

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Compound of Interest

Compound Name: Fmoc-DL-Nle-OH

Cat. No.: B557656

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Essential Safety and Handling Guide for Fmoc-DL-Nle-OH

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Fmoc-DL-Nle-OH** (CAS 144701-20-2), a key reagent in peptide synthesis. Adherence to these procedures is critical for ensuring laboratory safety and maintaining experimental integrity.

Summary of Safety and Physical Data

Proper handling of **Fmoc-DL-Nle-OH** requires an understanding of its physical and chemical properties, as well as its potential hazards. The following table summarizes key data for this compound.

Property	Value
Molecular Formula	C ₂₁ H ₂₃ NO ₄
Molecular Weight	353.41 g/mol
Appearance	White solid
Melting Point	146-153 °C[1]
Solubility	Soluble in organic solvents such as Dimethylformamide (DMF) and Dichloromethane (DCM).
Hazard Class	Acute toxicity, oral (Category 4), Skin corrosion/irritation (Category 2), Serious eye damage/eye irritation (Category 2A), Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)
Storage Temperature	Store at room temperature.

Operational Plan: Handling and Use in Solid-Phase Peptide Synthesis

The following protocol outlines the standard procedure for the use of **Fmoc-DL-Nle-OH** in solid-phase peptide synthesis (SPPS).

Personal Protective Equipment (PPE)

Before beginning any work with **Fmoc-DL-Nle-OH**, ensure all personnel are equipped with the following PPE:

- Eye Protection: Chemical safety goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: Laboratory coat.

- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of dust.

Experimental Protocol: Coupling of Fmoc-DL-Nle-OH

This protocol describes a single coupling cycle for incorporating **Fmoc-DL-Nle-OH** into a peptide sequence on a solid support.

- Resin Swelling: Swell the resin (e.g., Wang or Rink Amide resin) in DMF for 30-60 minutes in a reaction vessel.[\[2\]](#)[\[3\]](#)
- Fmoc Deprotection:
 - Drain the DMF.
 - Add a 20% solution of piperidine in DMF to the resin and agitate for 3-5 minutes.
 - Drain the solution.
 - Add a fresh portion of 20% piperidine in DMF and agitate for an additional 10-15 minutes.[\[2\]](#)[\[3\]](#)
 - Drain the solution and wash the resin thoroughly with DMF (5-7 times) to remove residual piperidine.[\[3\]](#)
- Amino Acid Activation and Coupling:
 - In a separate vessel, dissolve **Fmoc-DL-Nle-OH** (3-5 equivalents relative to the resin loading) and a suitable coupling reagent (e.g., HBTU, HATU; 3-5 equivalents) in DMF.[\[3\]](#)
 - Add an organic base such as N,N-Diisopropylethylamine (DIPEA; 6-10 equivalents) to the amino acid solution to pre-activate it for 1-2 minutes.[\[3\]](#)
 - Add the activated amino acid solution to the deprotected resin.
 - Agitate the reaction mixture for 1-2 hours at room temperature to ensure complete coupling.[\[3\]](#)

- Washing:
 - Drain the coupling solution.
 - Wash the resin thoroughly with DMF (3-5 times) and then with DCM (3-5 times) to remove any unreacted reagents and byproducts.[\[3\]](#)
- Cycle Repetition: Repeat steps 2-4 for each subsequent amino acid to be added to the peptide chain.



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Caption: Workflow for a single coupling cycle of **Fmoc-DL-Nle-OH** in SPPS.

Disposal Plan

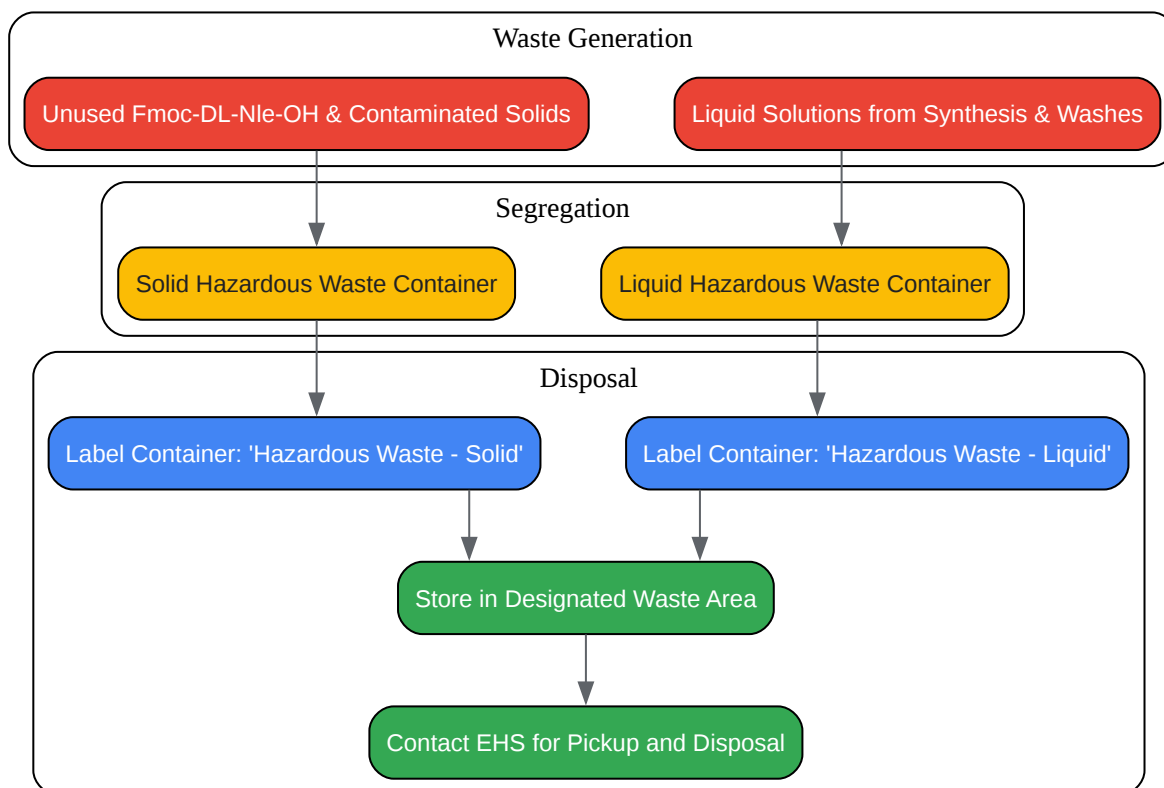
Proper disposal of **Fmoc-DL-Nle-OH** and associated waste is crucial to prevent environmental contamination and ensure a safe laboratory environment. All waste materials should be treated as hazardous chemical waste.

Waste Segregation and Collection

- Solid Waste:
 - Collect unused or expired **Fmoc-DL-Nle-OH**, contaminated personal protective equipment (gloves, weigh boats), and any spill cleanup materials in a designated, clearly labeled, and sealable container for solid hazardous waste.
- Liquid Waste:
 - Solutions containing **Fmoc-DL-Nle-OH**, as well as solvents from washing steps (DMF, DCM), and the piperidine solution from the deprotection step, should be collected in a separate, labeled, and sealed container for liquid hazardous waste.
 - Important: Do not mix acidic and basic waste streams. The piperidine deprotection solution is basic and should be collected in its own designated container.

Disposal Procedure

- Labeling: Clearly label all waste containers with "Hazardous Waste," the full chemical name ("**Fmoc-DL-Nle-OH**"), and indicate whether it is solid or liquid waste.
- Storage: Store sealed waste containers in a designated, well-ventilated, and secure chemical waste storage area, away from incompatible materials.
- Final Disposal: Arrange for the collection and disposal of all hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.



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Caption: Logical workflow for the disposal of **Fmoc-DL-Nle-OH** waste.

First Aid Measures

In case of exposure to **Fmoc-DL-Nle-OH**, follow these first aid procedures immediately:

- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- **Skin Contact:** Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.

- Inhalation: Remove the person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
- Ingestion: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.

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References

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